

WAY-324728 chemical structure and properties

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Compound of Interest

Compound Name: WAY-324728

Cat. No.: B10801832

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WAY-324728: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

WAY-324728 is a biologically active molecule belonging to the quinoline-4-carboxamide class of compounds. This document provides a detailed overview of its chemical structure, properties, and potential biological activities based on related compounds. While specific experimental data for **WAY-324728** is limited in publicly available literature, this guide extrapolates information from structurally similar molecules to provide insights into its synthesis, potential mechanisms of action, and areas for future research.

Chemical Structure and Properties

WAY-324728, with the IUPAC name 2-(2-methylphenyl)-N-(4-sulfamoylphenyl)quinoline-4-carboxamide, possesses a core quinoline-4-carboxamide scaffold. The structure is characterized by a 2-methylphenyl group at the 2-position of the quinoline ring and an N-(4-sulfamoylphenyl) amide linkage at the 4-position.

Chemical Structure Diagram:

Caption: Chemical structure of **WAY-324728**.

Table 1: Chemical and Physical Properties of **WAY-324728**

Property	Value	Source
IUPAC Name	2-(2-methylphenyl)-N-(4-sulfamoylphenyl)quinoline-4-carboxamide	-
CAS Number	544670-38-4	[1]
Molecular Formula	C23H19N3O3S	[1]
Molecular Weight	417.48 g/mol	[1]
PubChem CID	2930755	-
InChI Key	ABDIUZSPBNQAHN-UHFFFAOYSA-N	-

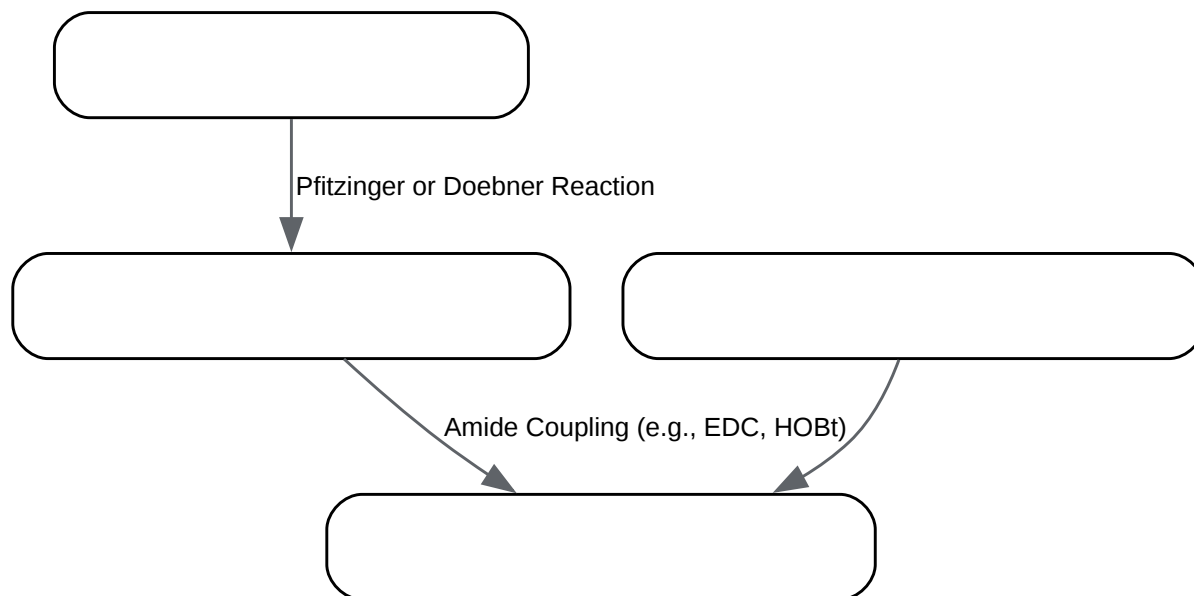
Experimental Protocols

Detailed experimental protocols for the specific synthesis of **WAY-324728** are not readily available in the peer-reviewed literature. However, based on the synthesis of structurally similar quinoline-4-carboxamide derivatives, a general synthetic approach can be proposed.

General Synthetic Pathway

The synthesis of quinoline-4-carboxamides typically involves a two-step process:

- **Formation of the Quinoline-4-carboxylic Acid Core:** This is often achieved through classic named reactions such as the Pfitzinger or Doebner reaction.
- **Amide Coupling:** The resulting carboxylic acid is then coupled with the desired amine to form the final carboxamide product.



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Caption: Proposed synthetic workflow for **WAY-324728**.

Exemplary Protocol for Quinoline-4-carboxylic Acid Synthesis (Pfitzinger Reaction)

- Reactants: An appropriate isatin derivative and a methyl ketone (e.g., 2'-methylacetophenone).
- Reagents: A strong base such as potassium hydroxide (KOH) in a suitable solvent like ethanol.
- Procedure:
 - The isatin derivative and methyl ketone are dissolved in ethanol.
 - A solution of KOH in ethanol is added, and the mixture is refluxed for several hours.

- After cooling, the reaction mixture is acidified with a mineral acid (e.g., HCl) to precipitate the carboxylic acid.
- The solid product is collected by filtration, washed, and dried.

Exemplary Protocol for Amide Coupling

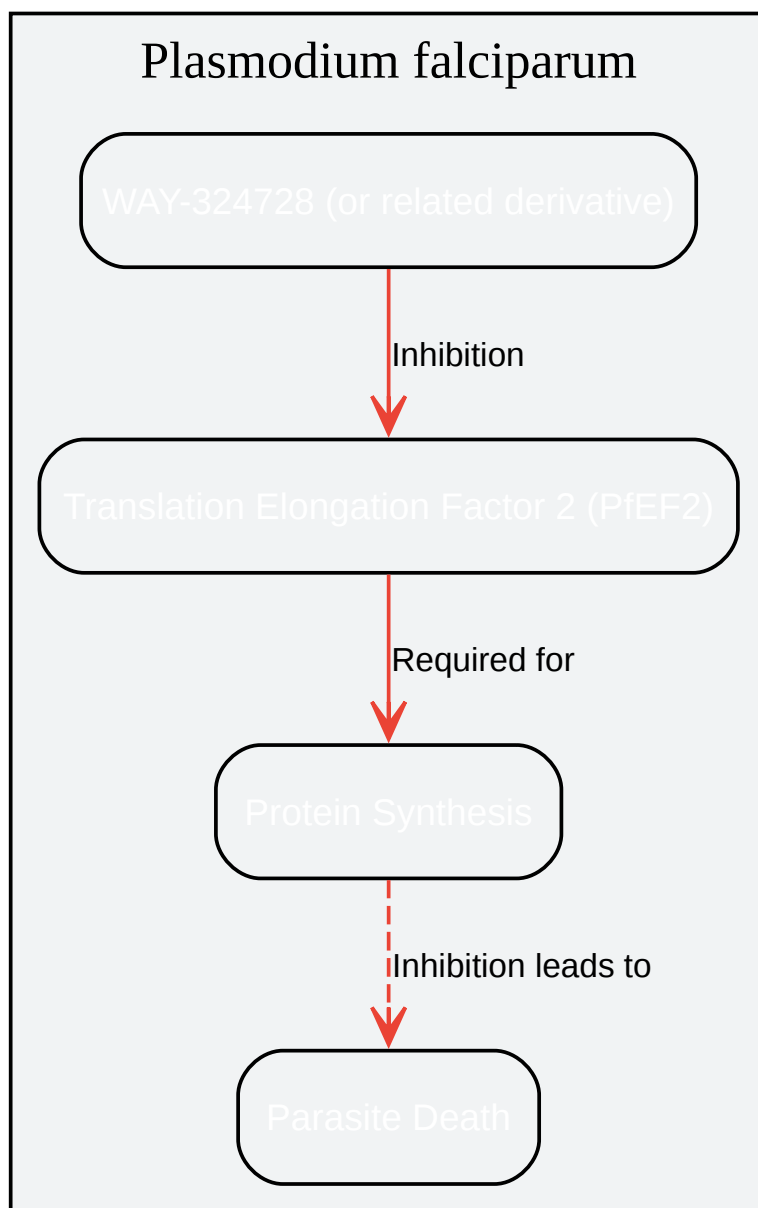
- Reactants: The synthesized quinoline-4-carboxylic acid and 4-aminobenzenesulfonamide.
- Reagents: A coupling agent such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and an activator like Hydroxybenzotriazole (HOBt) in an aprotic solvent like Dimethylformamide (DMF).
- Procedure:
 - The quinoline-4-carboxylic acid, 4-aminobenzenesulfonamide, EDC, and HOBt are dissolved in DMF.
 - The reaction mixture is stirred at room temperature for 12-24 hours.
 - The product is typically isolated by precipitation with water, followed by filtration and purification (e.g., recrystallization or column chromatography).

Biological Activity and Signaling Pathways

While the specific biological target and mechanism of action for **WAY-324728** have not been explicitly reported, research on other quinoline-4-carboxamide derivatives provides valuable insights into its potential biological activities.

Potential as an Antimalarial Agent

Several quinoline-4-carboxamide derivatives have been identified as potent antimalarial agents. These compounds have been shown to inhibit the *Plasmodium falciparum* translation elongation factor 2 (PfEF2), an essential enzyme for protein synthesis in the parasite.

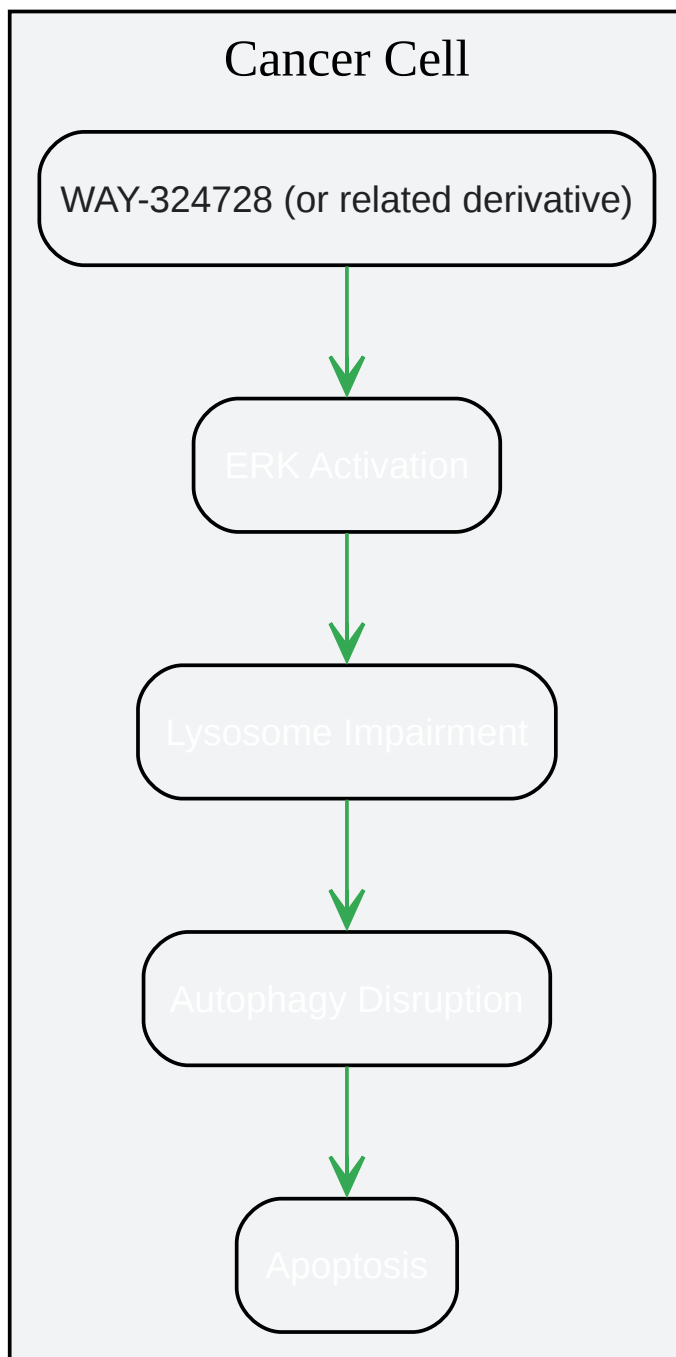


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Caption: Proposed antimalarial mechanism of action.

Potential as an Anticancer Agent

Other studies have demonstrated that certain quinoline-4-carboxamide derivatives can induce apoptosis in cancer cells by impairing lysosome function. This is often mediated through the activation of the Extracellular signal-regulated kinase (ERK) signaling pathway.



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Caption: Potential anticancer signaling pathway.

Summary and Future Directions

WAY-324728 is a quinoline-4-carboxamide derivative with potential for biological activity. Based on related compounds, it may exhibit antimalarial or anticancer properties. Future research should focus on:

- Definitive Synthesis and Characterization: Development and publication of a detailed, validated synthetic protocol for **WAY-324728**.
- Biological Screening: Comprehensive screening of **WAY-324728** against a panel of biological targets, including malarial parasites and cancer cell lines.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways affected by **WAY-324728** to understand its mode of action.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of analogs of **WAY-324728** to optimize its potency and selectivity.

This technical guide provides a foundational understanding of **WAY-324728** for researchers and drug development professionals. The extrapolated information presented herein should serve as a basis for guiding future experimental work to fully characterize this promising molecule.

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References

- 1. Discovery of a Quinoline-4-carboxamide Derivative with a Novel Mechanism of Action, Multistage Antimalarial Activity, and Potent in Vivo Efficacy - PubMed [pubmed.ncbi.nlm.nih.gov]
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